

# Application Notes and Protocols: Ethyl 2-(3,5-dichlorophenyl)thiazole-4-carboxylate

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## Compound of Interest

*Compound Name:* Ethyl 2-(3,5-dichlorophenyl)thiazole-4-carboxylate

*Cat. No.:* B144942

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## Introduction

**Ethyl 2-(3,5-dichlorophenyl)thiazole-4-carboxylate** is a synthetic heterocyclic compound featuring a thiazole core substituted with a 3,5-dichlorophenyl group at the 2-position and an ethyl carboxylate group at the 4-position. The thiazole scaffold is a prominent feature in numerous FDA-approved drugs and is known to be associated with a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer effects.[1][2][3] The presence of the dichlorophenyl moiety may further enhance its biological potency, as halogenated phenyl rings are common in pharmacologically active molecules.[4]

This document provides detailed application notes and experimental protocols for the synthesis and evaluation of **Ethyl 2-(3,5-dichlorophenyl)thiazole-4-carboxylate** as a potential chemical probe for biological systems. Given the limited specific literature on this exact molecule, the proposed synthesis and experimental protocols are based on established methods for structurally related 2-aryl-thiazole-4-carboxylates.

## Chemical Properties

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>9</sub> Cl <sub>2</sub> NO <sub>2</sub> S
Molecular Weight	302.18 g/mol
IUPAC Name	Ethyl 2-(3,5-dichlorophenyl)-1,3-thiazole-4-carboxylate
Appearance	Predicted to be a white to off-white solid
Solubility	Expected to be soluble in organic solvents like DMSO, DMF, and alcohols, and poorly soluble in water

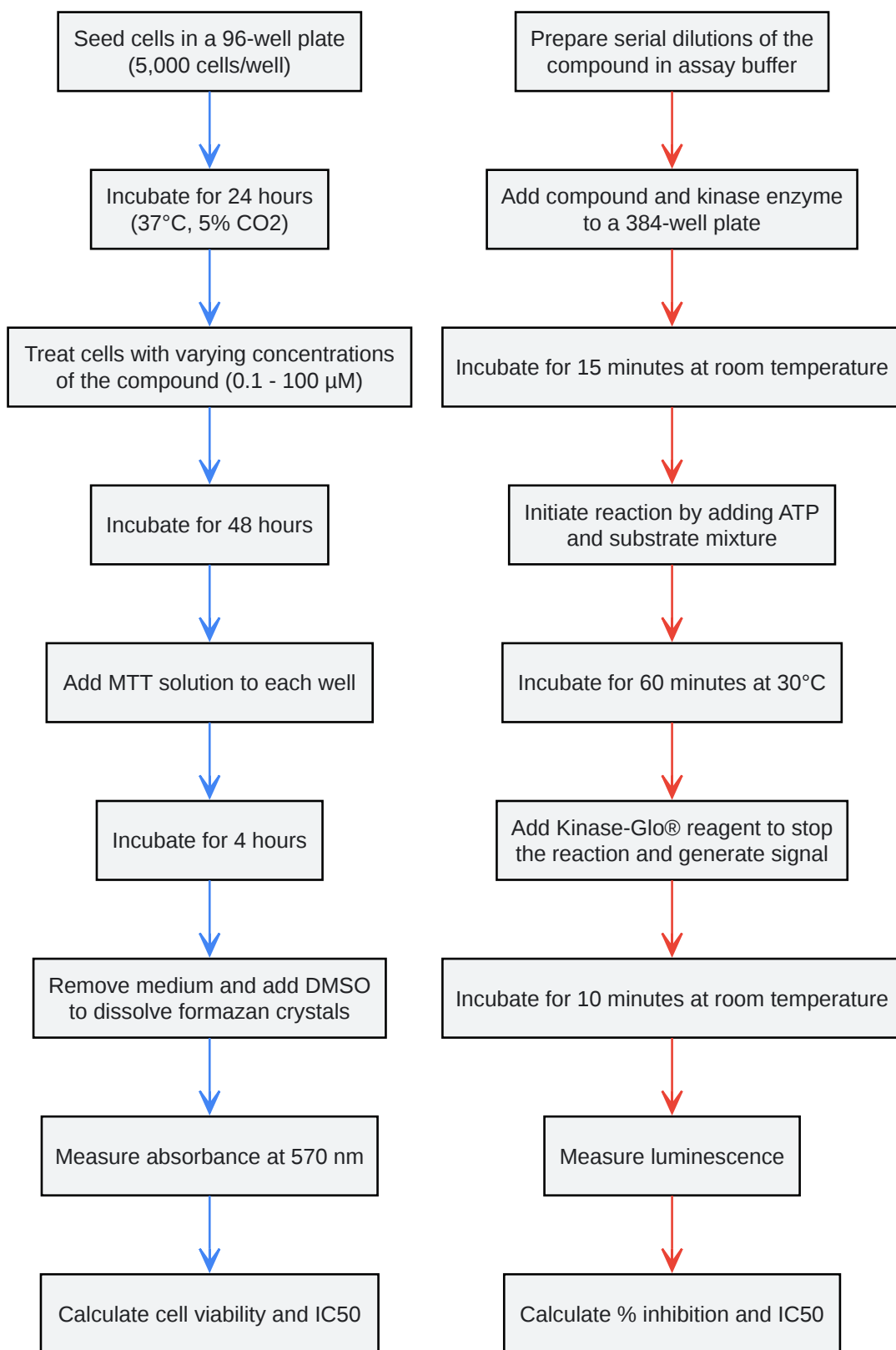
## Synthesis Protocol

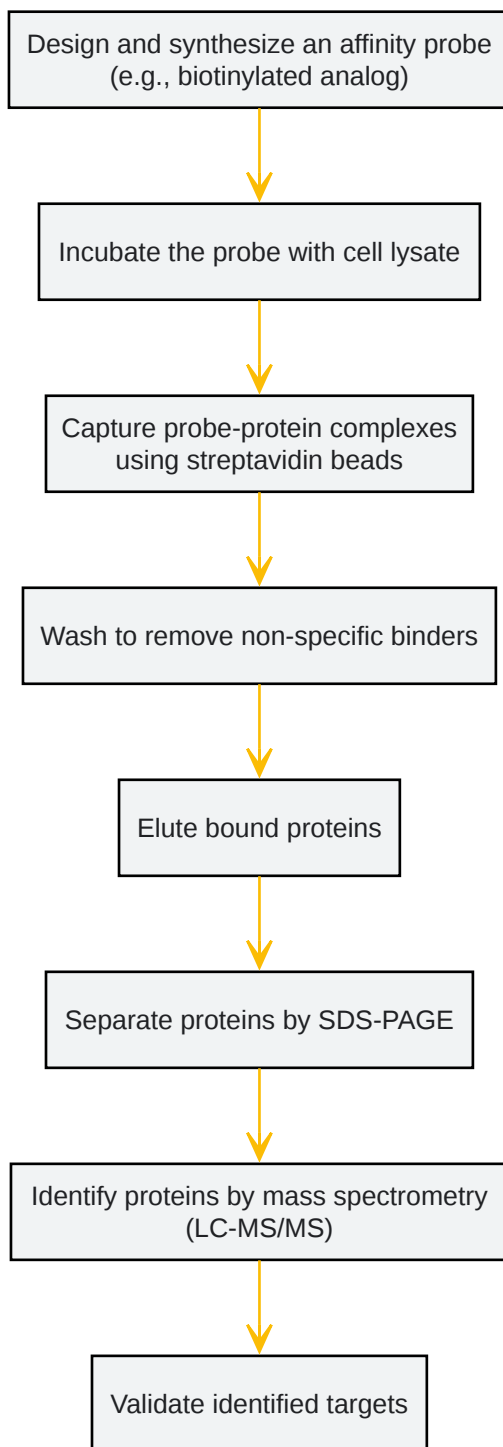
A plausible and efficient method for the synthesis of **Ethyl 2-(3,5-dichlorophenyl)thiazole-4-carboxylate** is the Hantzsch thiazole synthesis.[5][6] This classic method involves the condensation reaction between an  $\alpha$ -halocarbonyl compound and a thioamide.

## Proposed Synthesis via Hantzsch Reaction

Reaction Scheme:

Ethyl 2-chloro-3-oxobutanoate  $\longrightarrow$  +  $\longrightarrow$  3,5-Dichlorobenzothioamide  $\longrightarrow$  Ethanol, Reflux  $\longrightarrow$  Ethyl 2-(3,5-dichlorophenyl)thiazole-4-carboxylate





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